

2-Fluoro-5-formylbenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-Fluoro-5-formylbenzoic acid

Cat. No.: B1320512

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Technical Guide: 2-Fluoro-5-formylbenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **2-Fluoro-5-formylbenzoic acid**, a versatile building block in medicinal chemistry and organic synthesis. Its utility is rooted in its trifunctional nature, incorporating a fluorinated aromatic ring, a reactive aldehyde group, and a carboxylic acid. This combination allows for selective reactivity and imparts unique properties to synthesized molecules.

Physicochemical Properties

The fundamental molecular properties of **2-Fluoro-5-formylbenzoic acid** are summarized below. These data are critical for reaction stoichiometry, analytical characterization, and molecular modeling.

Identifier	Value	Citations
Molecular Formula	C ₈ H ₅ FO ₃	[1][2][3][4]
Molecular Weight	168.12 g/mol	[1][2][4]
IUPAC Name	2-fluoro-5-formylbenzoic acid	[1]
CAS Number	550363-85-4	[1][4]
Canonical SMILES	<chem>C1=CC(=C(C=C1C=O)C(=O)O)F</chem>	[1][4]
InChI Key	XZUFXXPSLGVLC-UHFFFAOYSA-N	[1]

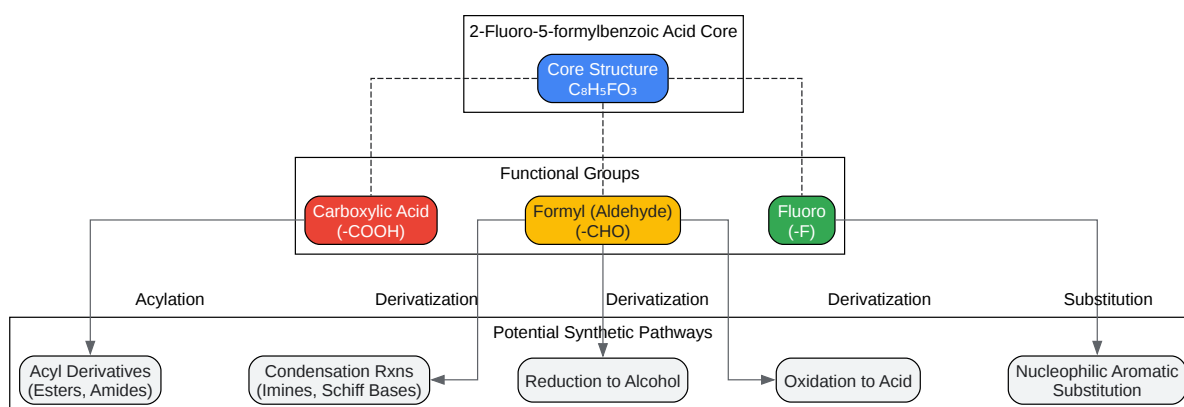
Chemical Structure and Reactivity

The unique arrangement of the fluoro, formyl, and carboxyl groups on the benzene ring dictates the compound's chemical behavior. The fluorine atom, being strongly electron-withdrawing, influences the acidity of the carboxylic acid group.[5] The aldehyde and carboxylic acid moieties serve as handles for a wide range of chemical transformations.

The aldehyde group can be oxidized to form a second carboxylic acid, reduced to a hydroxymethyl group, or undergo condensation reactions to form Schiff bases or imines.[5][6] The carboxylic acid can be converted into esters, amides, and other acyl derivatives.[5] This versatility makes **2-Fluoro-5-formylbenzoic acid** a valuable intermediate for creating complex molecules and exploring structure-activity relationships (SAR) in drug discovery.[6]

Logical Relationship of Functional Groups

The interplay between the functional groups is key to the synthetic utility of this molecule. The diagram below illustrates the logical hierarchy and potential transformations stemming from the core structure.



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Caption: Functional groups of **2-Fluoro-5-formylbenzoic acid** and their derivative pathways.

Note on Experimental Protocols and Signaling Pathways: The query for the molecular weight and formula of **2-Fluoro-5-formylbenzoic acid** does not extend to specific experimental protocols or biological signaling pathways. Such information would be context-dependent, relating to the synthesis or application of a specific derivative of this compound, which is beyond the scope of this guide.

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References

- 1. 2-Fluoro-5-formylbenzoic acid | C₈H₅FO₃ | CID 18525946 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. scbt.com [scbt.com]
- 4. 2-Fluoro-5-formylbenzoic acid | 550363-85-4 | FF79414 [biosynth.com]
- 5. 2-Fluoro-5-formylbenzoic acid | 550363-85-4 | Benchchem [benchchem.com]
- 6. leapchem.com [leapchem.com]
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